

Introduction: The Structural Imperat

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Compound of Interest

Compound Name: 1-(cyclohexylmethyl)-1H-pyrazol-5-amine
CAS No.: 3524-26-3
Cat. No.: B1366124

The pyrazole nucleus is a cornerstone of medicinal chemistry, forming the structural basis for a multitude of therapeutic agents with applications ranging from the position of substituents on the pyrazole ring. Consequently, the unambiguous structural elucidation of novel pyrazole derivatives is a critical, non-negligible task.

This technical guide provides a comprehensive, in-depth analysis of the spectroscopic characterization of **1-(cyclohexylmethyl)-1H-pyrazol-5-amine** and data from analogous structures to present a robust, predictive analysis. We will delve into the anticipated ^1H and ^{13}C NMR spectra, the application of which is intended for researchers, scientists, and drug development professionals who require a deep and practical understanding of NMR-based structural analysis.

Predicted Spectroscopic Profile of 1-(Cyclohexylmethyl)-1H-pyrazol-5-amine

The structural analysis of **1-(cyclohexylmethyl)-1H-pyrazol-5-amine** by NMR spectroscopy involves the individual assessment of its three key structural components:

^1H NMR Spectral Analysis: A Proton-by-Proton Examination

The proton NMR spectrum is predicted to display distinct signals corresponding to each non-equivalent proton in the molecule. The chemical shifts are summarized below:

- Pyrazole Ring Protons (H3 & H4): The pyrazole ring contains two aromatic protons, H3 and H4. Due to their proximity on the ring, they will exhibit a small downfield chemical shift compared to the H4 proton.
- Amine Protons ($-\text{NH}_2$): The two protons of the primary amine group at the C5 position are expected to produce a single, broad resonance. The chemical shift will be significantly affected by the addition of a few drops of deuterium oxide (D_2O) to the NMR sample, a classic confirmatory test for exchangeable protons.
- Methylene Bridge Protons ($-\text{CH}_2-$): The two protons of the methylene group linking the pyrazole ring to the cyclohexyl moiety are diastereotopic. They will appear as a complex multiplet in the cyclohexyl ring, resulting in a doublet.
- Cyclohexyl Group Protons:
 - Methine Proton ($-\text{CH}-$): The single proton on the carbon of the cyclohexyl ring directly attached to the methylene bridge will appear as a complex multiplet.
 - Cyclohexyl Ring Protons: The remaining ten protons of the cyclohexyl ring will produce a series of complex, overlapping multiplets in the upfield, aliphatic region.

Table 1: Predicted ^1H NMR Data for **1-(cyclohexylmethyl)-1H-pyrazol-5-amine**

Proton Assignment	Predicted Chemical Shift (δ , ppm)
H3 (Pyrazole)	~7.2 - 7.5
H4 (Pyrazole)	~5.6 - 5.9
-NH ₂ (Amine)	~3.5 - 5.0 (Broad)
N-CH ₂ - (Methylene)	~3.8 - 4.1
-CH- (Cyclohexyl)	~1.8 - 2.1
Cyclohexyl Protons	~1.0 - 1.8

¹³C NMR Spectral Analysis: Mapping the Carbon Skeleton

The proton-decoupled ¹³C NMR spectrum provides a count of the unique carbon atoms in the molecule. The predicted chemical shifts are based on th

- Pyrazole Ring Carbons (C3, C4, C5): The three carbon atoms of the pyrazole ring will resonate in the aromatic region. The C5 carbon, being direct
- Methylene Bridge Carbon (-CH₂-): This carbon is attached to the electronegative N1 atom of the pyrazole ring, which will shift its resonance downfi
- Cyclohexyl Group Carbons: The six carbons of the cyclohexyl ring will appear in the aliphatic region. Due to the symmetry of the ring, three distinct

Table 2: Predicted ¹³C NMR Data for **1-(cyclohexylmethyl)-1H-pyrazol-5-amine**

Carbon Assignment
C5 (Pyrazole)
C3 (Pyrazole)
C4 (Pyrazole)
N-CH ₂ - (Methylene)
-CH- (Cyclohexyl)
Cyclohexyl Carbons

Structural Verification with 2D NMR Spectroscopy

While 1D NMR provides essential information, 2D NMR techniques are indispensable for the definitive assignment of all proton and carbon signals ar

COSY (Correlation Spectroscopy)

This experiment reveals proton-proton coupling networks. For **1-(cyclohexylmethyl)-1H-pyrazol-5-amine**, the following key correlations would be ex

- A cross-peak between the H3 and H4 protons, confirming their adjacency on the pyrazole ring.
- A correlation between the methylene bridge protons and the cyclohexyl methine proton.
- A complex network of correlations among all the protons of the cyclohexylmethyl fragment.

HSQC (Heteronuclear Single Quantum Coherence)

The HSQC experiment correlates each proton with the carbon atom to which it is directly attached. This allows for the unambiguous assignment of ea

HMBC (Heteronuclear Multiple Bond Correlation)

The HMBC experiment is arguably the most powerful tool for elucidating the overall molecular structure, as it reveals correlations between protons an

- From the methylene bridge protons (N-CH₂-): Correlations to the pyrazole ring carbons C5 and the cyclohexyl methine carbon (-CH-), definitively e
- From the pyrazole H4 proton: Correlations to carbons C3 and C5, confirming the substitution pattern on the pyrazole ring.
- From the cyclohexyl methine proton (-CH-): Correlations to the methylene bridge carbon and adjacent carbons within the cyclohexyl ring.

Caption: Key HMBC correlations for structural confirmation.

Experimental Protocols: A Framework for Self-Validating Data Acquisition

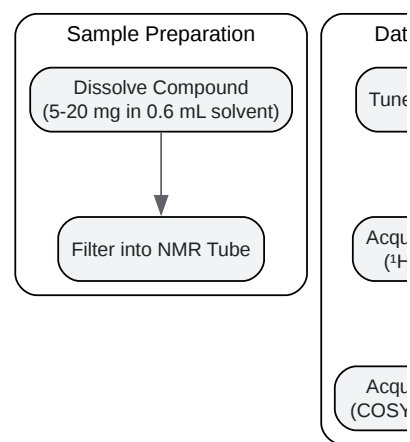
The generation of high-quality, reproducible NMR data is contingent upon meticulous experimental execution. The following protocols are designed to

Protocol 1: NMR Sample Preparation

- Solvent Selection: Choose a deuterated solvent in which the analyte is fully soluble. Chloroform-d (CDCl₃) is a common first choice. For compound dependent on the solvent.[8]
- Sample Concentration: For ¹H NMR, dissolve 5-10 mg of the compound in 0.6-0.7 mL of the deuterated solvent. For ¹³C NMR and 2D experiments,
- Filtration: To ensure optimal magnetic field homogeneity and prevent line broadening, filter the sample solution through a small plug of glass wool p
- Internal Standard: Tetramethylsilane (TMS) is typically added by the solvent manufacturer as an internal reference (0.00 ppm).

Protocol 2: NMR Data Acquisition

- Instrument Tuning and Locking: Insert the sample into the NMR spectrometer. The instrument should be tuned to the appropriate frequencies for ¹H
- Shimming: Perform automated or manual shimming of the magnetic field to optimize its homogeneity across the sample, which is critical for achiev
- ¹H NMR Acquisition: Acquire a standard 1D proton spectrum using a 90° pulse. A typical experiment involves 8 to 16 scans.
- ¹³C NMR Acquisition: Acquire a proton-decoupled ¹³C spectrum. Due to the low natural abundance of ¹³C, a larger number of scans (e.g., 1024 or n CH₃ groups.
- 2D NMR Acquisition (COSY, HSQC, HMBC): Utilize standard, gradient-selected pulse programs for COSY, HSQC, and HMBC experiments. The p₁ for J = 8-10 Hz).[10]



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Caption: Experimental workflow for NMR analysis.

Conclusion

The comprehensive spectroscopic analysis of novel compounds like **1-(cyclohexylmethyl)-1H-pyrazol-5-amine** is a foundational activity in chemical protocols, provide a robust framework for the empirical determination and verification of its structure. The careful interpretation of chemical shifts, coupling constants, and relaxation times is essential for accurate structural elucidation in research and development.

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